

stability and storage conditions for 4-Carboxyphenylboronic acid.

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Compound of Interest

Compound Name: 4-Boronobenzoic acid

Cat. No.: B083988

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Technical Support Center: 4-Carboxyphenylboronic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of 4-Carboxyphenylboronic acid, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid 4-Carboxyphenylboronic acid?

A1: To ensure the long-term stability of solid 4-Carboxyphenylboronic acid, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^[1] It is also recommended to protect it from light.^{[1][2]}

Q2: How should I handle 4-Carboxyphenylboronic acid in the laboratory?

A2: Handle 4-Carboxyphenylboronic acid in a well-ventilated area or under a fume hood.^[1] Avoid breathing dust.^[1] It is recommended to wear personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat to prevent skin and eye contact.

Q3: What are the known incompatibilities of 4-Carboxyphenylboronic acid?

A3: 4-Carboxyphenylboronic acid is incompatible with strong oxidizing agents, strong acids, and strong bases.[1][2] Contact with these substances should be avoided to prevent decomposition.

Q4: What is the shelf life of 4-Carboxyphenylboronic acid?

A4: The shelf life can vary depending on the supplier and storage conditions. Some suppliers do not provide a specific expiration date but recommend that the product be routinely inspected to ensure it performs as expected. For products without a specified retest date, a standard warranty of one year from the date of shipment is often applicable.

Q5: Is 4-Carboxyphenylboronic acid stable in solution?

A5: The stability of 4-Carboxyphenylboronic acid in solution is dependent on the solvent, pH, and temperature. In basic aqueous solutions, it is susceptible to degradation via protodeboronation.[3] For experimental use, it is often recommended to prepare solutions fresh.

Q6: What is protodeboronation and why is it a concern?

A6: Protodeboronation is a chemical reaction where the carbon-boron bond is cleaved and replaced with a carbon-hydrogen bond.[3] This is a common degradation pathway for arylboronic acids, especially under the basic conditions often used in Suzuki-Miyaura coupling reactions.[3] This side reaction consumes the starting material, leading to lower yields of the desired product.[3]

Stability and Storage Conditions Summary

Parameter	Condition	Recommendation/ Observation	Source(s)
Storage Temperature	Ambient	Store in a cool, dry place. Some suppliers recommend storage at 0 - 8 °C.	[1][4]
Light Exposure	Avoid direct light	Protect from light to prevent potential degradation.	[1][2]
Moisture/Humidity	Avoid moisture	Store in a tightly sealed container in a dry environment. The compound can form hydrates.	[1][5]
Air Exposure	Minimize	While not explicitly stated to be air-sensitive for storage, minimizing exposure is good practice. In reactions, oxygen can promote side reactions like homocoupling.	[6]
pH (in solution)	Neutral to Acidic	More stable in neutral to acidic conditions. Susceptible to protodeboronation in basic aqueous solutions.	[3]
Incompatible Materials	Chemical	Avoid contact with strong oxidizing agents, strong acids, and strong bases.	[1][2]

Troubleshooting Guide for Experiments

This guide focuses on common issues encountered when using 4-Carboxyphenylboronic acid, particularly in Suzuki-Miyaura cross-coupling reactions.

Problem 1: Low or No Product Yield

- Possible Cause 1: Degradation of 4-Carboxyphenylboronic acid.
 - Troubleshooting Step: Use freshly opened or recently purchased 4-Carboxyphenylboronic acid. Purity can be checked by techniques like HPLC or NMR.^[7] Consider using a more stable derivative, such as its pinacol ester, if degradation is suspected.^[3]
- Possible Cause 2: Protodeboronation.
 - Troubleshooting Step: This is a common side reaction under basic conditions.^[3] Minimize reaction time and use the mildest possible base that is effective for the reaction. Lowering the reaction temperature can also help reduce the rate of degradation.^[3]
- Possible Cause 3: Catalyst Deactivation.
 - Troubleshooting Step: The carboxylate form of the boronic acid, present under basic conditions, may inhibit the palladium catalyst.^[3] If catalyst deactivation is suspected, consider using a different palladium catalyst or ligand system that is less sensitive to carboxylates.

Problem 2: Formation of Homocoupling Byproduct

- Possible Cause: Presence of Oxygen.
 - Troubleshooting Step: Oxygen can facilitate the oxidative coupling of two boronic acid molecules.^[6] Ensure that all solvents are properly degassed and the reaction is carried out under an inert atmosphere (e.g., nitrogen or argon).

Problem 3: Poor Solubility of Reagents

- Possible Cause: Inappropriate Solvent System.

- Troubleshooting Step: 4-Carboxyphenylboronic acid has limited solubility in many organic solvents but is soluble in water.[1] For Suzuki-Miyaura reactions, a mixture of an organic solvent (e.g., dioxane, toluene) and an aqueous basic solution is often used. Experiment with different solvent ratios to improve solubility. In some cases, a co-solvent like DMF or ethanol can be beneficial.[8]

Experimental Protocol: Assessing the Stability of 4-Carboxyphenylboronic Acid

This protocol provides a general method for monitoring the degradation of 4-Carboxyphenylboronic acid under specific conditions using High-Performance Liquid Chromatography (HPLC).

1. Materials:

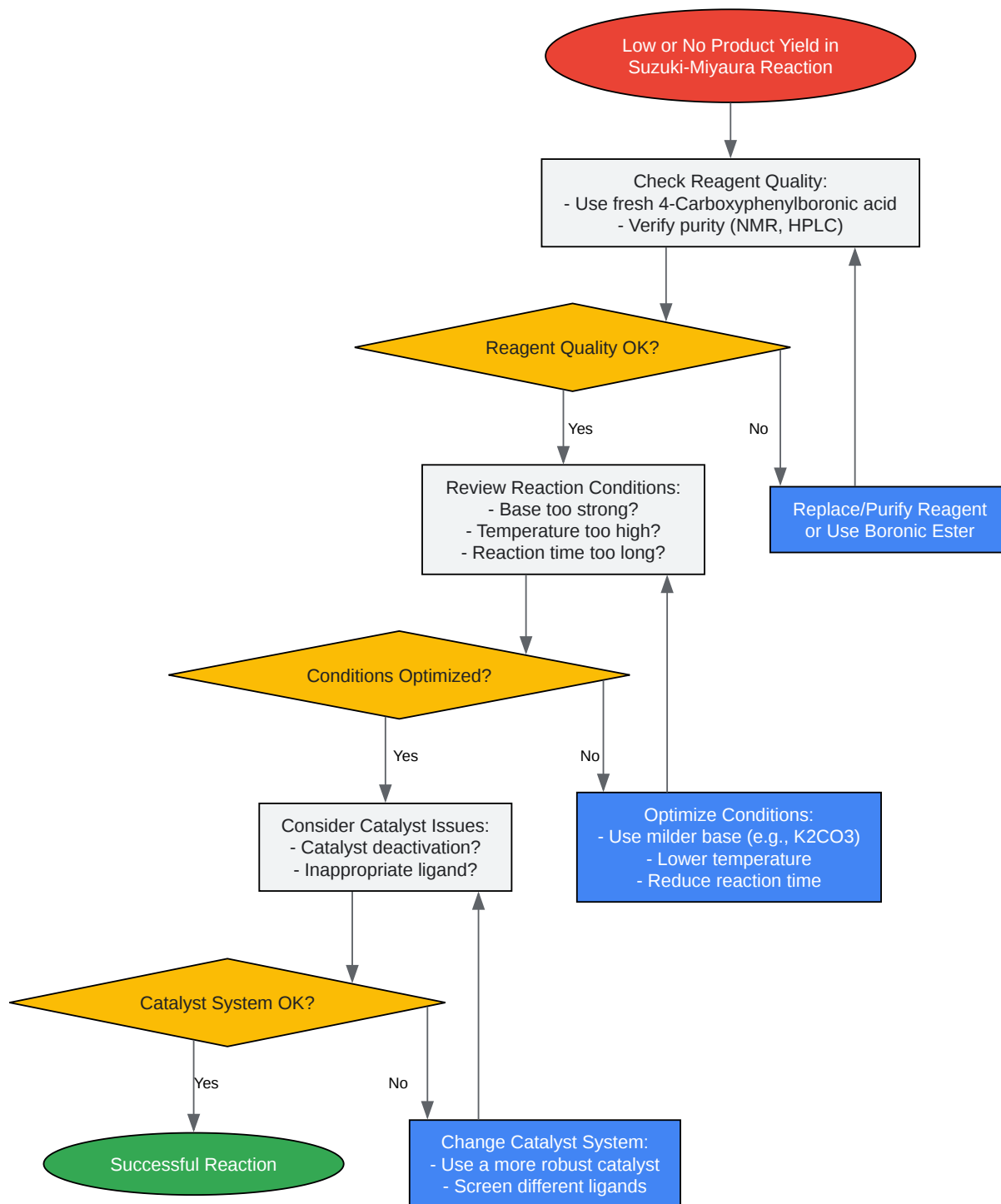
- 4-Carboxyphenylboronic acid
- Selected solvent system (e.g., aqueous buffer of a specific pH)
- HPLC grade acetonitrile and water
- Acids/bases for pH adjustment (e.g., phosphoric acid, sodium hydroxide)
- Volumetric flasks
- HPLC system with a UV detector
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m)

2. Procedure:

- Preparation of Stock Solution: Accurately weigh and dissolve a known amount of 4-Carboxyphenylboronic acid in the chosen solvent system to prepare a stock solution of a known concentration (e.g., 1 mg/mL).
- Incubation: Store the solution under the desired conditions (e.g., specific temperature, light exposure).

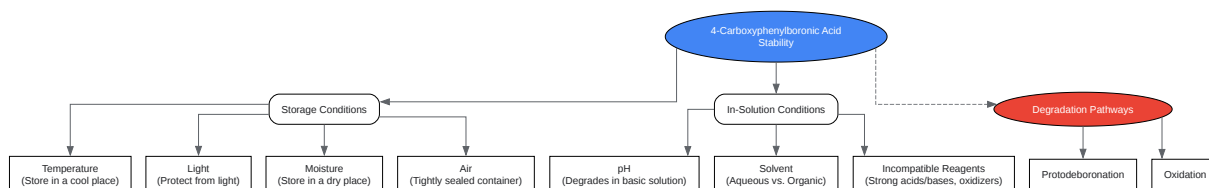
- Sampling: At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot of the solution. If the sample is basic, it may be necessary to quench the degradation by neutralizing it with a small amount of acid.
- HPLC Analysis:
 - Mobile Phase: A typical mobile phase would be a gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Injection: Inject a fixed volume (e.g., 10 μ L) of each sample onto the HPLC system.
 - Detection: Monitor the elution profile at a suitable wavelength (e.g., 254 nm).
- Data Analysis:
 - Identify and integrate the peak corresponding to 4-Carboxyphenylboronic acid and any degradation products.
 - Plot the peak area of 4-Carboxyphenylboronic acid against time to determine the degradation rate.

Visualizations



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Caption: Troubleshooting workflow for low or no yield in Suzuki-Miyaura coupling.



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Caption: Factors influencing the stability of 4-Carboxyphenylboronic acid.

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